

# Eserethol solubility ethanol chloroform

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## Compound Focus: Eserethol

CAS No.: 469-23-8

Cat. No.: S784621

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## Solubility Profile of Eserethole

The quantitative and qualitative solubility data for **eserethole** is summarized in the following table.

Solvent	Solubility Level	Quantitative Description	Appearance of Solution
Chloroform	Sparingly Soluble	Not specified [1]	Red to Dark Red [1]
Ethanol	Slightly Soluble	Not specified [1]	Red to Dark Red [1]

This solubility profile is consistent with **eserethole**'s role primarily as a **synthetic intermediate** for alkaloids like physostigmine, rather than as a final formulated drug product [1].

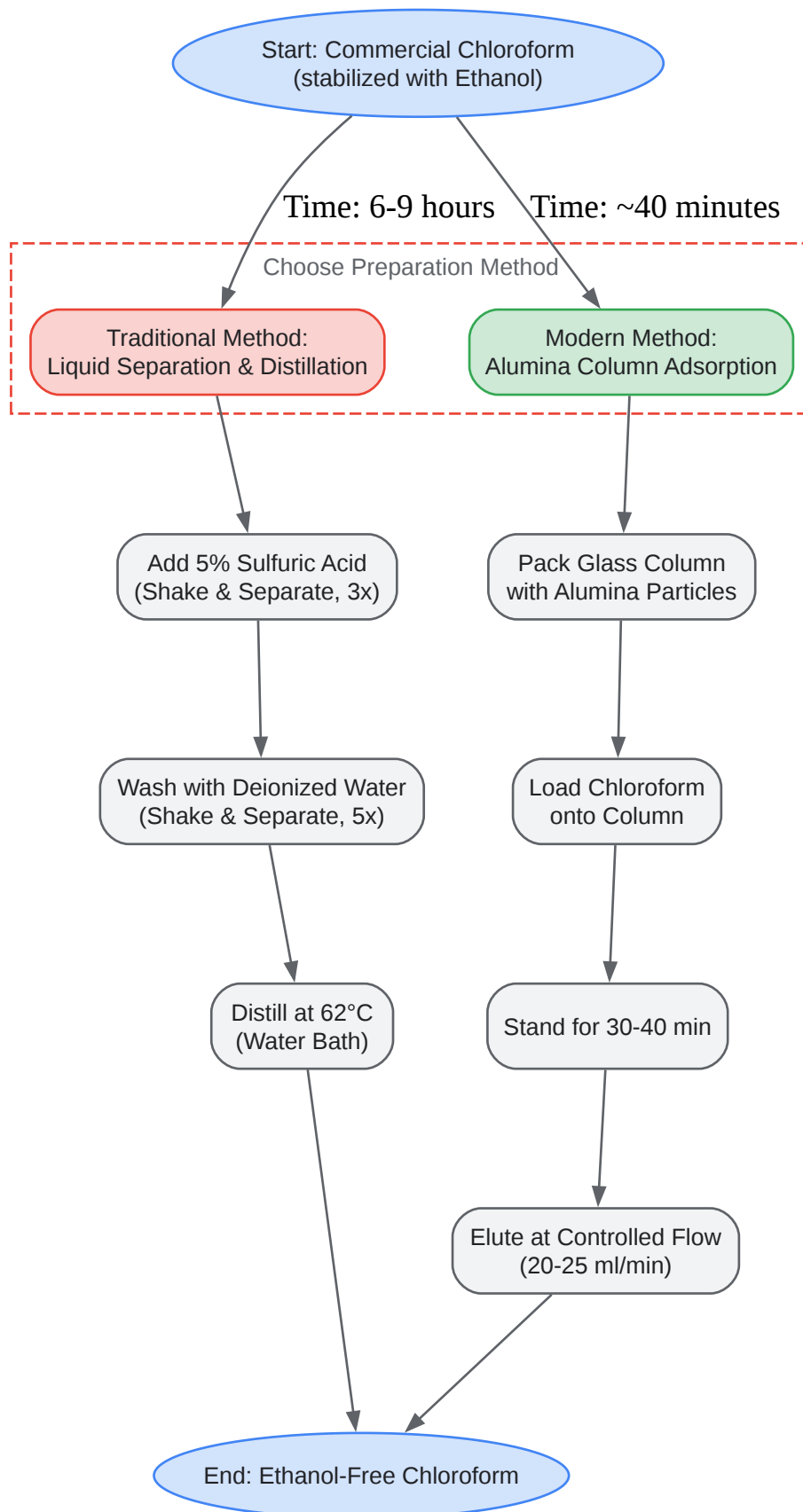
## Solvent Preparation and Key Considerations

For experimental work, proper solvent preparation is critical, especially since commercial chloroform contains ethanol as a stabilizer.

Aspect	Key Method & Consideration
<b>Commercial Chloroform</b>	Contains 0.5-1.0% ethanol as a stabilizer to prevent the formation of toxic phosgene [2] [3].
<b>Ethanol Removal</b>	<b>Alumina Adsorption Method:</b> Pass chloroform through a chromatographic column packed with analytical grade alumina particles (100-200 mesh). Recommended ratio: 5-30g alumina per 100ml chloroform. After standing for 30-40 minutes, elute at 20-25 ml/min [4].
<b>Safety &amp; Handling</b>	Chloroform is toxic if inhaled, harmful if swallowed, causes skin and eye irritation, and may cause damage to organs (like liver and kidneys) through prolonged or repeated exposure. Always use appropriate personal protective equipment (PPE) and work in a well-ventilated area [5] [3].

## Experimental Workflow for Solvent Preparation

The diagram below outlines the two main methods for preparing ethanol-free chloroform.



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## Summary

Available data shows **eserethole** is **sparingly soluble in chloroform** and **slightly soluble in ethanol**. The alumina adsorption method provides a faster, safer way to prepare ethanol-free chloroform for sensitive experiments.

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## References

1. Eserethole - Wikipedia [en.m.wikipedia.org]
2. ReagentPlus , = 99.8 , Chloroform 0.5-1.0 stabilizer 67-66-3 ethanol [sigmaaldrich.com]
3. , 99+%, for HPLC, stabilized with Chloroform 2.5 L | Buy Online ethanol [fishersci.co.uk]
4. A kind of method for quickly removing ethanol in chloroform [patents.google.com]
5. : toxicological overview - GOV.UK Chloroform [gov.uk]

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